

Diethyl cyanophosphonate physical and chemical properties

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Compound of Interest

Compound Name: Diethyl cyanophosphonate

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An In-depth Technical Guide to Diethyl Cyanophosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **diethyl cyanophosphonate** (DEPC), a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on data presentation, experimental protocols, and logical visualizations to facilitate its application in a laboratory setting.

Core Physical and Chemical Properties

Diethyl cyanophosphonate, also known by synonyms such as Cyanophosphonic acid diethyl ester and Diethyl phosphorocyanidate, is a valuable organophosphorus compound.^{[1][2][3]} It is recognized for its role as a phosphorus-containing building block in the synthesis of phosphonates and phosphonamides.^[1]

Table 1: Physical Properties of **Diethyl Cyanophosphonate**

Property	Value	Source(s)
Appearance	Clear, colorless to yellow liquid	[1][4][5]
Molecular Formula	C ₅ H ₁₀ NO ₃ P	[1][3][4][6][7]
Molecular Weight	163.11 g/mol	[1][3][4][6][8]
Boiling Point	90°C at 11 mmHg104-105°C at 19 mmHg104-105°C at 20 mmHg104-105°C at 25 hPa	[4][5][8][9][10][11]
Density	1.075 g/mL at 25°C1.088 g/cm ³	[4][5][10][11][8]
Refractive Index (n ₂₀ /D)	1.4010 - 1.403	[4][5][10][11]
Flash Point	80°C (176°F) - 81°C	[4][8][9][10]
Solubility	Soluble in most common organic solvents such as dimethylformamide (DMF), tetrahydrofuran (THF), diethyl ether, and toluene. Decomposes in water.	[4][5][11]
Stability	Moisture-sensitive.[4][5] Should be stored under an inert gas.[12]	

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	2942-58-7	[1][4][6][7][8]
PubChem CID	76257	[1][6]
EC Number	220-936-5	[6]
IUPAC Name	diethoxyphosphorylformonitrile	[6]
SMILES	<chem>CCOP(=O)(C#N)OCC</chem>	[6]
InChI	InChI=1S/C5H10NO3P/c1-3-8-10(7,5-6)9-4-2/h3-4H2,1-2H3	[6]

Reactivity and Applications in Organic Synthesis

Diethyl cyanophosphonate is a highly efficient reagent primarily used for amide bond formation, including racemization-free peptide synthesis.[3] It is also valuable for O-, S-, and C-acylations, making it a versatile tool in organic synthesis.[4][13] Compared to other cyanating agents, DEPC is noted to be less toxic.[4][13]

Its utility extends to the synthesis of biologically active molecules, making it invaluable in pharmaceutical research and development.[1] It serves as an intermediate in the production of agrochemicals, particularly pesticides and herbicides.[1] Furthermore, DEPC is employed in the synthesis of flame retardants and other specialty chemicals.[1] It has also been used as a nerve agent simulant in research contexts.[5][10]

A key application of DEPC is as a condensing reagent for the synthesis of amides and peptides.[5] It facilitates the reaction between a carboxylic acid and an amine under mild and nearly neutral conditions.[14]

Experimental Protocols

3.1. Amidation of 4-Biphenylacetic Acid with Benzylamine

This protocol provides a practical example of using **diethyl cyanophosphonate** as a condensing agent in amide synthesis.

Materials:

- 4-Biphenylacetic acid
- Benzylamine
- **Diethyl cyanophosphonate (DEPC)**
- Triethylamine (TEA)
- N,N-Dimethylformamide (DMF)
- Water
- Toluene
- Isopropyl alcohol (IPA)

Procedure:

- A 4-necked round-bottom flask equipped with a magnetic stir bar is charged with 4-biphenylacetic acid (9.0 mmol, 1.0 equivalent), benzylamine (10.0 mmol, 1.1 equivalents), and DMF (46 mL) under a nitrogen atmosphere.
- Triethylamine (12.0 mmol, 1.3 equivalents) is added to the mixture at room temperature.
- The flask is cooled to 5°C in an ice bath.
- **Diethyl cyanophosphonate** (11.0 mmol, 1.2 equivalents) is added dropwise to the cooled mixture, maintaining the temperature at 5°C.
- The reaction mixture is then stirred at room temperature for 19 hours.
- Upon completion, the mixture is poured into water (200 mL).
- The resulting precipitate is collected by filtration and washed with water (50 mL).
- The crude product is dried under reduced pressure.

- Purification is achieved by recrystallization from a toluene:IPA (1:1) mixture to yield the final product.

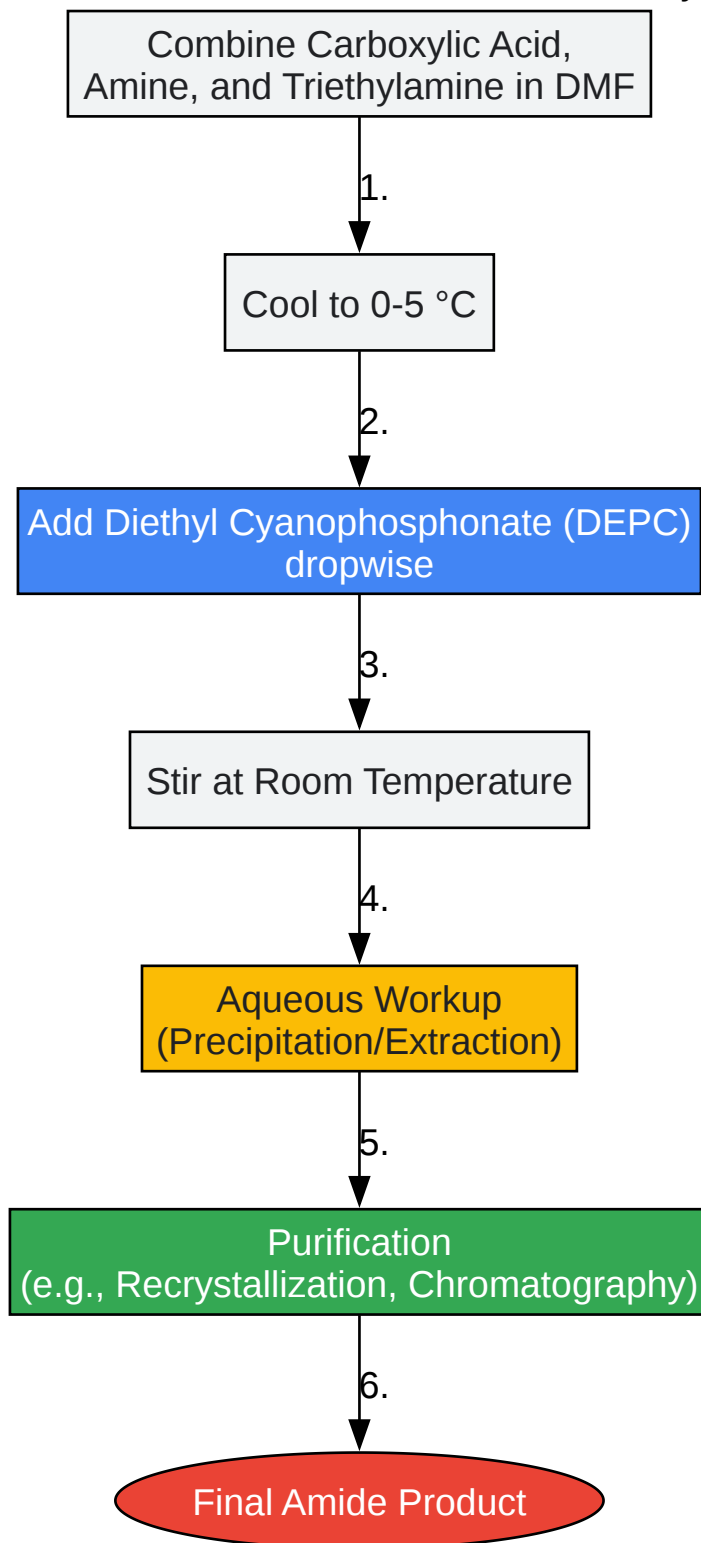
Monitoring the Reaction: The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of dichloromethane:methanol (50:1). The R_f value for the product is 0.61.

Work-up and Waste Disposal: All operations should be conducted in a fume hood. The aqueous filtrate (wastewater) should be adjusted to pH 10 with a 1 mol/L NaOH solution. This basic solution is then treated with an aqueous solution of sodium hypochlorite to decompose any residual cyanide. Complete decomposition should be confirmed using cyanide test paper before disposal.^[4]

Visualizations

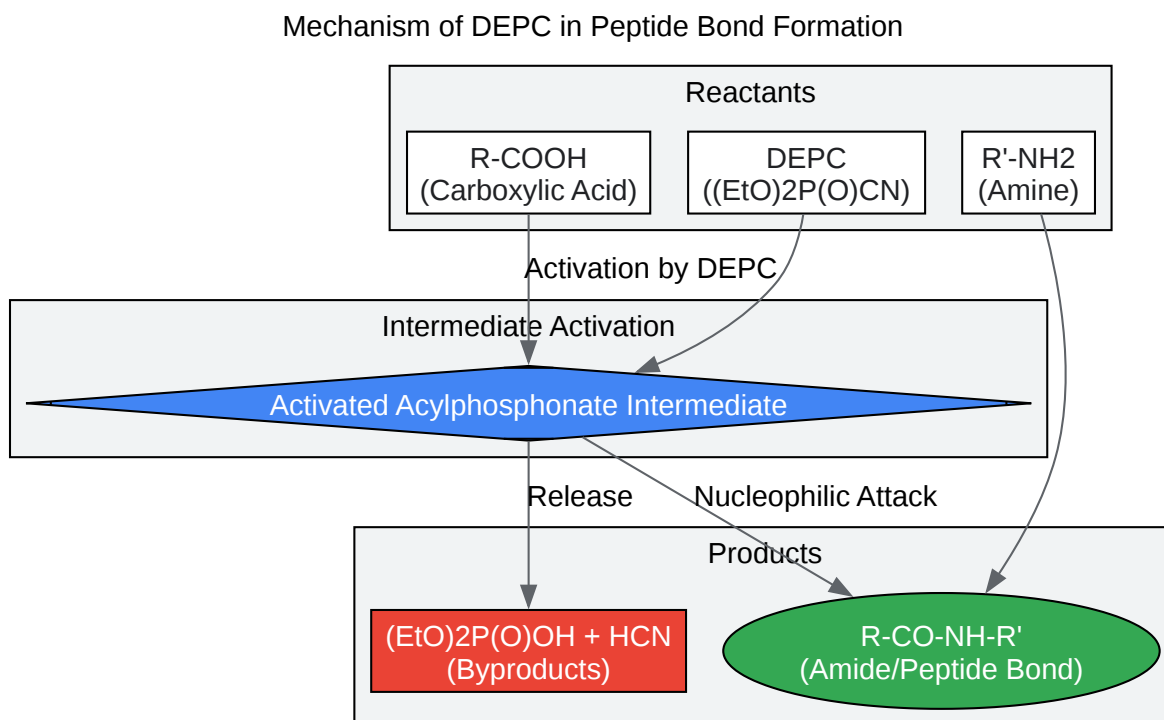
Diagram 1: General Workflow for Amide Synthesis using DEPC

General Workflow for DEPC-mediated Amide Synthesis

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Caption: A flowchart illustrating the key steps in a typical amide synthesis reaction using **diethyl cyanophosphonate** as a coupling agent.

Diagram 2: Logical Relationship in DEPC-Mediated Peptide Coupling



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Caption: A diagram showing the role of **diethyl cyanophosphonate** in activating a carboxylic acid to facilitate nucleophilic attack by an amine, leading to the formation of an amide bond.

Spectral Data

Access to spectral data is crucial for the characterization of **diethyl cyanophosphonate**. The following databases provide spectral information:

- Mass Spectrometry (MS): The NIST WebBook and PubChem provide mass spectral data (electron ionization).[\[5\]](#)[\[8\]](#)
- Infrared (IR) Spectroscopy: IR spectra are available on ChemicalBook and PubChem.[\[6\]](#)[\[8\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR and ^{13}C NMR spectra are available from sources such as PubChem and ChemicalBook.[\[6\]](#)[\[8\]](#)
 - ^{31}P NMR data, which is particularly important for phosphorus-containing compounds, can be found in specialized chemical databases.

Safety and Handling

Diethyl cyanophosphonate is a toxic and corrosive substance that requires careful handling.[\[4\]](#)[\[5\]](#) It is also moisture-sensitive.[\[4\]](#)[\[5\]](#)

- Handling: Must be handled in a well-ventilated fume hood.[\[4\]](#)[\[5\]](#) Appropriate personal protective equipment (PPE), including gloves, eye protection, and protective clothing, should be worn.[\[4\]](#) Avoid contact with skin and eyes, and prevent inhalation of vapors.[\[4\]](#)
- Storage: Store in a refrigerator at 2-8°C under an inert atmosphere (e.g., nitrogen) to maintain stability.[\[4\]](#)[\[5\]](#)[\[10\]](#) Keep the container tightly closed.[\[9\]](#)
- Hazards: It is classified as highly toxic by ingestion, inhalation, and skin absorption.[\[6\]](#) It causes severe skin burns and eye damage.[\[9\]](#) In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[4\]](#) It is a combustible liquid.[\[9\]](#)

This guide is intended for informational purposes for qualified professionals. Always consult the relevant Safety Data Sheet (SDS) before handling **diethyl cyanophosphonate** and follow all institutional safety protocols.

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